

Application Notes & Protocols for Staining Cyanoacrylate-Fumed Fingerprints with Basic Yellow 40

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Basic yellow 40

CAS No.: 12221-86-2

Cat. No.: B15555209

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Introduction

Cyanoacrylate fuming is a widely employed technique for the development of latent fingerprints on non-porous surfaces. The process involves the polymerization of ethyl cyanoacrylate vapor on the moisture and oily residues of a fingerprint, resulting in a stable, white-colored deposit.^[1] To enhance the visualization of these developed prints, particularly on complex or multi-colored backgrounds, fluorescent dyes are often utilized. **Basic Yellow 40** (also known as Panacryl Brilliant Flavine 10GFF or Maxilon Flavine 10GFF) is a highly effective fluorescent dye that binds to the polymerized cyanoacrylate, rendering the fingerprint ridges brightly fluorescent under specific light sources.^{[2][3]} This application note provides a detailed protocol for the preparation and application of **Basic Yellow 40** for the enhancement of cyanoacrylate-fumed fingerprints.

Data Presentation

The following table summarizes the key quantitative parameters for the **Basic Yellow 40** staining protocol.

Parameter	Value	Notes
Working Solution Concentration	1-3 g of Basic Yellow 40 powder per 1000 mL of solvent.[4][5]	A common formulation is 2g/L.[5][6]
Solvent	Methanol or Ethanol.[3][4][7]	Ethanol is often preferred due to lower health and safety risks.[7]
Application Time	5 seconds to 1 minute.[4][8]	Immersion for approximately 5 seconds is often sufficient.[8] Some protocols suggest allowing the dye to set for at least one minute.[4]
Rinsing Time	Approximately 10 seconds.[8]	Use a gentle stream of running water.
Excitation Wavelength	365 nm - 485 nm.[2][8][9][10][11][12]	A forensic light source or UV lamp is required.
Observation Filter	Yellow or Orange goggles/filters (e.g., 515 nm bandpass filter).[3][6][8]	This is necessary to visualize the fluorescence and block the excitation light.
Working Solution Shelf-life	Approximately 6 months.[3][12]	Store in a tightly sealed, labeled container.

Experimental Protocol

1. Preparation of **Basic Yellow 40** Working Solution

- Safety Precautions: **Basic Yellow 40** solution is toxic and flammable. All preparation and use should be conducted in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[4]
- Weigh 2 grams of **Basic Yellow 40** powder.
- In a clean 1000 mL beaker, add the weighed **Basic Yellow 40** powder.

- Measure 1000 mL of ethanol (or methanol) in a separate clean beaker.
- Slowly add the solvent to the beaker containing the **Basic Yellow 40** powder while continuously stirring.
- Continue stirring until the powder is completely dissolved. Note that not all of the dye may dissolve; in such cases, the clear yellow solution can be decanted into a clean container for use.^[5]
- Label the storage bottle "**Basic Yellow 40** Working Solution" and include the preparation date.

2. Staining Procedure

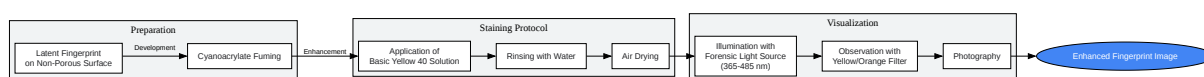
This protocol is to be performed after the latent fingerprints have been developed using the cyanoacrylate fuming method.

- Application of the Staining Solution: Choose one of the following methods:
 - Immersion: Submerge the item with the fumed fingerprints into a tray containing the **Basic Yellow 40** working solution for approximately 5 seconds.^[8]
 - Spraying: Use a spray bottle to evenly apply the **Basic Yellow 40** solution to the surface.^[8]
 - Brushing: A soft brush can be used to gently "paint" the solution over the fumed prints.^[4]
- Dye Setting: Allow the dye to remain on the surface for at least one minute to ensure adequate binding to the cyanoacrylate polymer.^[4]
- Rinsing: Gently rinse the item under a stream of running tap water for approximately 10 seconds to remove excess dye.^[8] Some studies suggest that for certain surfaces, leaving the **Basic Yellow 40** to dry without rinsing can be an optimal initial step, followed by rinsing if necessary.^[13]
- Drying: Allow the item to air dry completely.

3. Visualization and Documentation

- Examination: In a darkened room, illuminate the stained fingerprints with a forensic light source or a UV lamp within the excitation range of 365-485 nm.[2][8]
- Observation: View the fluorescence through yellow or orange colored goggles or a corresponding camera filter (e.g., 515 nm bandpass filter).[3][8] The fingerprint ridges will appear to fluoresce brightly against a darker background.
- Photography: Document the enhanced fingerprints using 1:1 photography with the appropriate filter to capture the fluorescent detail.[8]

Workflow Diagram



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Caption: Workflow for **Basic Yellow 40** Staining.

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